

# Essential Safety and Handling Guidelines for Pigment Red 184

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## Compound of Interest

Compound Name: NA-184

Cat. No.: B12366603

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For laboratory personnel, including researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling chemical substances. This document provides essential, immediate safety and logistical information for the handling of Pigment Red 184 (CAS No. 99402-80-9), a naphthol red pigment. The following procedural guidance is derived from safety data sheets (SDS) to ensure the safe management of this substance from reception to disposal.

## Personal Protective Equipment (PPE)

When handling Pigment Red 184, which is a powder, the primary goal is to minimize dust generation and prevent contact. The following personal protective equipment is mandatory:

- **Eye Protection:** Chemical safety goggles are required to protect against dust particles.
- **Hand Protection:** Rubber gloves should be worn to prevent skin contact.
- **Respiratory Protection:** An approved respirator must be used to avoid inhalation of dust.
- **Body Protection:** A lab coat or other protective clothing is necessary to prevent skin exposure.

It is crucial to wash hands thoroughly after handling and before any breaks. Contaminated clothing should be removed and laundered before reuse.

## Engineering Controls

To minimize exposure, Pigment Red 184 should be handled in a well-ventilated area. The use of a chemical fume hood is recommended. An eyewash station and a safety shower must be readily accessible in the immediate work area.

## First Aid Measures

In the event of exposure, the following first aid procedures should be followed immediately:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally. Seek immediate medical attention.
- **Skin Contact:** Should irritation occur, flush the skin with plenty of soap and water. If irritation persists, seek medical aid.
- **Ingestion:** If the individual is conscious and alert, provide 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Immediate medical attention is required.
- **Inhalation:** Move the individual to fresh air immediately. If breathing has stopped, administer artificial respiration.

## Storage and Disposal

**Storage:** Pigment Red 184 should be stored in tightly sealed, light-resistant containers in a cool, dry place.

**Disposal:** All waste and contaminated materials must be disposed of in accordance with federal, state, and local regulations.

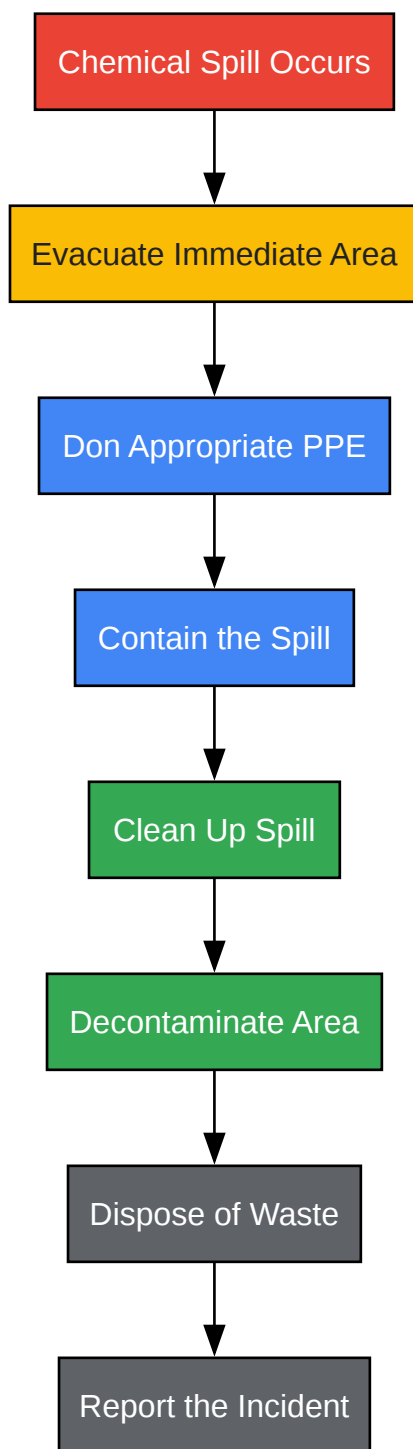
## Quantitative Data Summary

The following table summarizes key quantitative data for Pigment Red 184:

Property	Value
Chemical Formula	C32H25ClN4O4 / C33H27ClN4O6[1]
Molecular Weight	565.02 / 611.04[1]
CAS Number	99402-80-9[1]
Appearance	Red Powder[1]
Odor	Odorless[1]
Chemical Stability	Stable under normal temperatures and pressures[1]
Hazardous Polymerization	Will not occur[1]

## Experimental Workflow: Chemical Spill Response

The following diagram outlines the procedural steps for responding to a spill of Pigment Red 184.



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Caption: Workflow for handling a chemical spill.

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## References

- 1. cncolorchem.com [cncolorchem.com]
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